

Physical and chemical properties of p-Coumaryl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Coumaryl alcohol*

Cat. No.: B3415446

[Get Quote](#)

p-Coumaryl Alcohol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Coumaryl alcohol, a monolignol derived from the phenylpropanoid pathway, is a fundamental building block of lignin in the plant kingdom.[1][2] Its chemical structure, featuring a C6-C3 carbon skeleton, makes it a significant precursor to a wide array of natural products with diverse biological activities. This technical guide provides an in-depth overview of the physical and chemical properties of **p-coumaryl alcohol**, detailed experimental protocols for its synthesis, extraction, and analysis, and a visualization of its biosynthetic pathway.

Physical and Chemical Properties

p-Coumaryl alcohol is a white to off-white solid at room temperature.[3] Its core structure consists of a phenol ring substituted with a 3-hydroxy-1-propenyl group. The presence of both a hydroxylated aromatic ring and an allylic alcohol functional group dictates its chemical reactivity and physical characteristics.

Table 1: General and Physical Properties of p-Coumaryl Alcohol

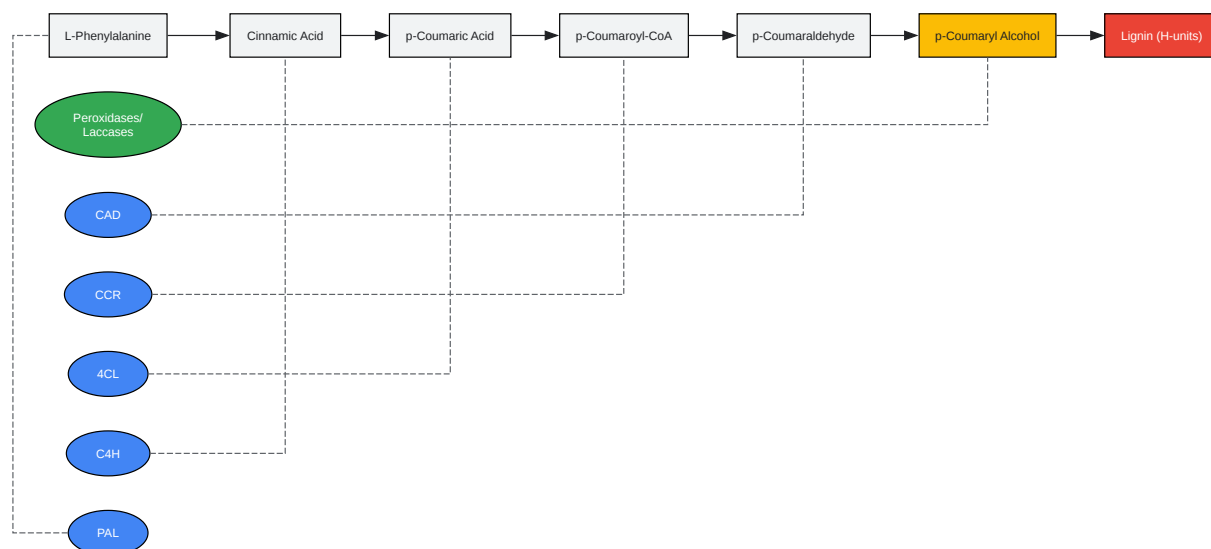
Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[1][3][4][5]
Molecular Weight	150.17 g/mol	[1][4][5]
Appearance	White to Off-White Solid	[3]
Melting Point	124 °C	[5][6]
Boiling Point	323.5 °C (Predicted)	[4][5][6]
Density	1.188 g/cm ³ (Predicted)	[3][5][6]
Flash Point	162.7 °C	[4][6]
pKa	9.95 ± 0.30 (Predicted)	[5]

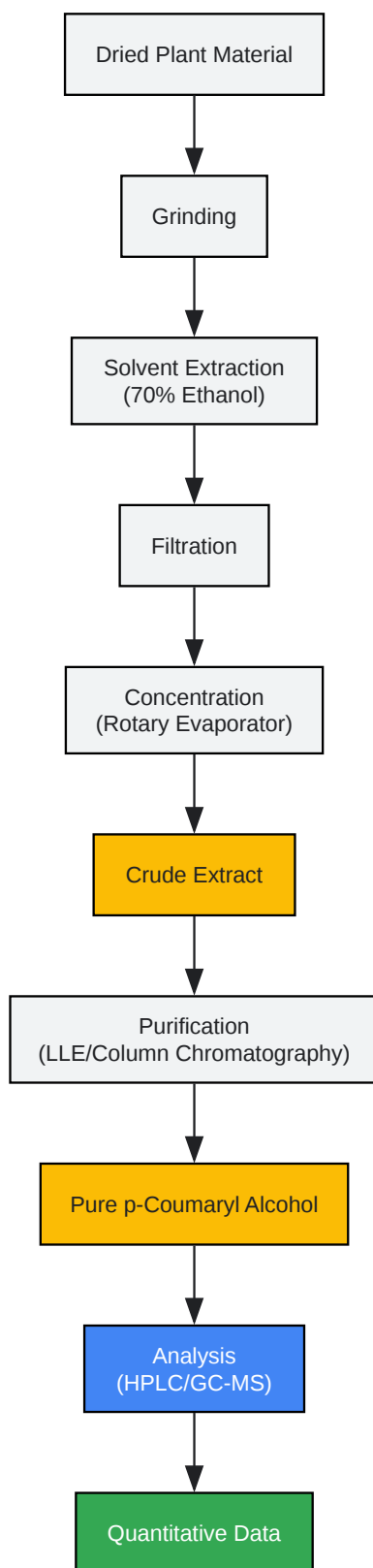
Table 2: Solubility and Spectral Data of p-Coumaryl Alcohol

Property	Details	Source(s)
Solubility	Slightly soluble in DMSO and Methanol. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[5] [7]
UV-Vis Spectroscopy	S ₀ -S ₁ origin at approximately 32,640 cm ⁻¹ in jet-cooled conditions.	[8]
Infrared (IR) Spectroscopy	OH stretch fundamental of the hydroxyl group at 3599 cm ⁻¹ .	[8]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H and ¹³ C NMR data are available. Data in DMSO-d ₆ shows characteristic peaks for aromatic, vinylic, and aliphatic protons and carbons.	[9] [10]
Mass Spectrometry (MS)	GC-MS and LC-MS data available, with characteristic fragmentation patterns.	[11] [12]

Signaling Pathway: Phenylpropanoid Biosynthesis

p-Coumaryl alcohol is synthesized in plants via the phenylpropanoid pathway, a major route for the biosynthesis of a wide variety of secondary metabolites. This pathway starts with the amino acid phenylalanine.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p-Coumaryl alcohol | 3690-05-9 | FC145653 | Biosynth [biosynth.com]
- 2. Paracoumaryl alcohol - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 5. benchchem.com [benchchem.com]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
- 8. alice.cnptia.embrapa.br [alice.cnptia.embrapa.br]
- 9. Techniques for extraction and isolation of natural products: a comprehensive review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. master-analyse-contrôle-inscription.univ-lyon1.fr [master-analyse-contrôle-inscription.univ-lyon1.fr]
- 11. coleparmer.com [coleparmer.com]
- 12. p-Coumaryl alcohol | C₉H₁₀O₂ | CID 5280535 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of p-Coumaryl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3415446#physical-and-chemical-properties-of-p-coumaryl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com